

7-Hydroxygranisetron Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Hydroxygranisetron
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core basic properties of **7-Hydroxygranisetron hydrochloride**, a significant metabolite of the potent 5-HT₃ receptor antagonist, granisetron. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and pharmacological studies.

Core Properties and Data

7-Hydroxygranisetron hydrochloride is the primary active metabolite of granisetron, a widely used antiemetic agent.^[1] Understanding its fundamental properties is crucial for comprehending its pharmacological profile and for the development of analytical and synthetic methodologies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-Hydroxygranisetron hydrochloride** is presented in the table below.

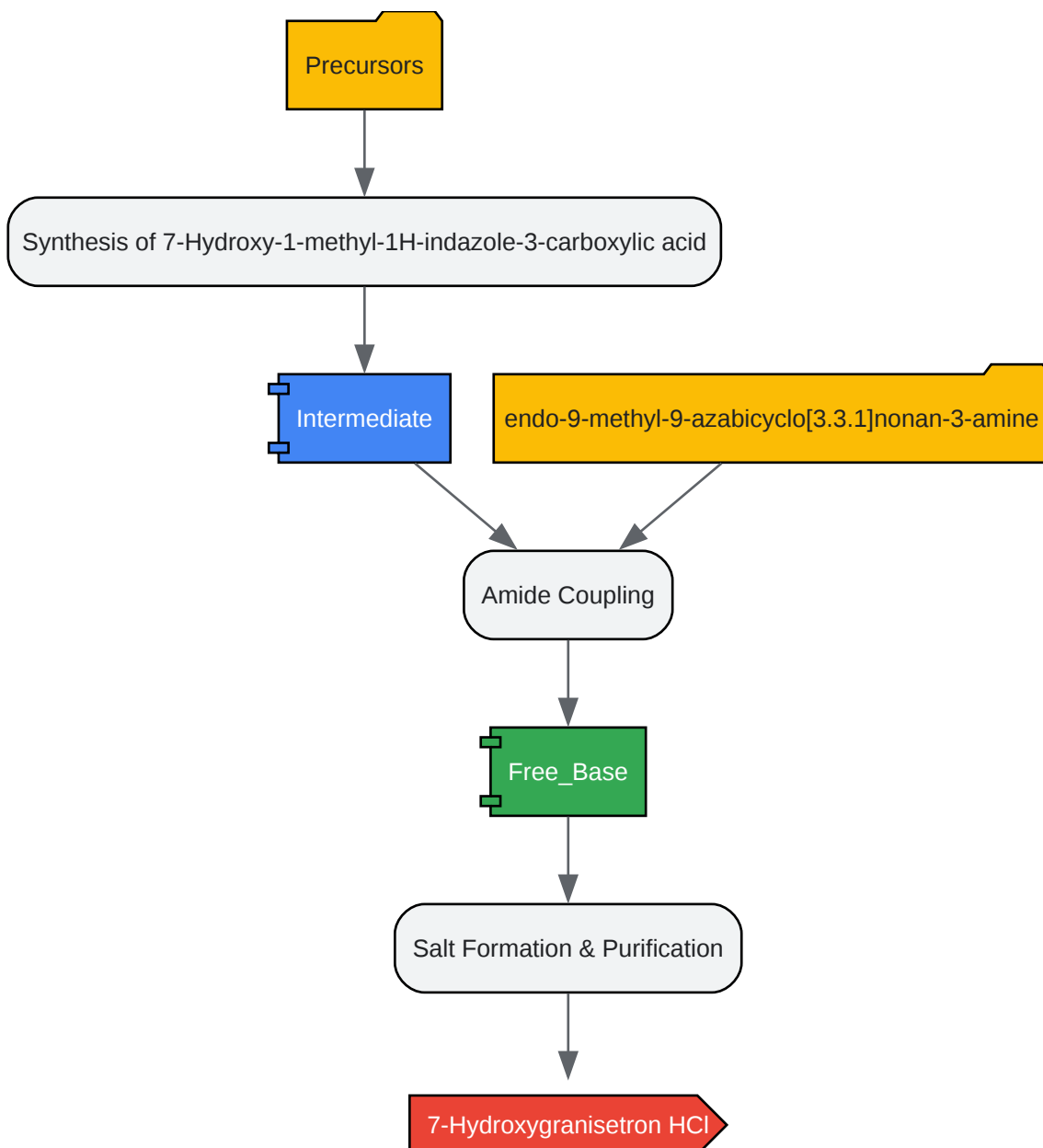
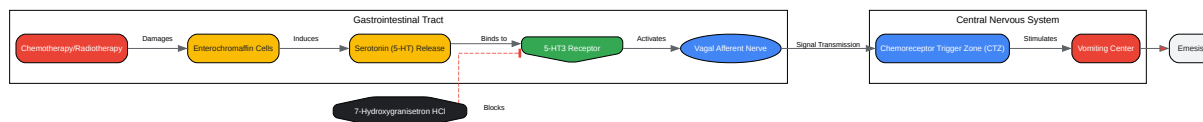
Property	Value	Reference
Chemical Name	7-hydroxy-1-methyl-N-[(1R,5S)-9-methyl-9-azabicyclo[3.3.1]nonan-3-yl]indazole-3-carboxamide;hydrochloride	[2]
Synonyms	7-Hydroxy Granisetron HCl, 7-OH Granisetron HCl	N/A
CAS Number	133841-04-0	[2]
Molecular Formula	C ₁₈ H ₂₅ ClN ₄ O ₂	[2]
Molecular Weight	364.87 g/mol	[2]
Appearance	White to off-white solid	Assumed based on related compounds
Melting Point	Not available	N/A
Solubility	Soluble in water	Assumed based on hydrochloride salt form
pKa (predicted for free base)	8.90 ± 0.40	N/A

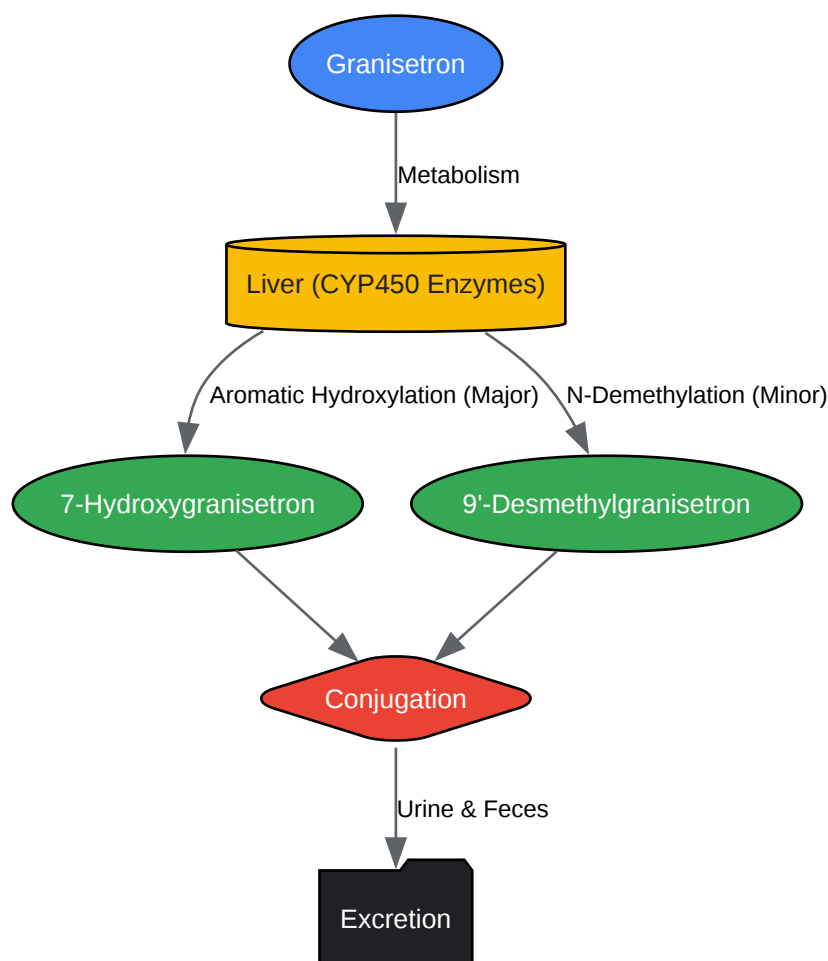
Mechanism of Action and Signaling Pathway

As a metabolite of granisetron, **7-Hydroxygranisetron hydrochloride** is understood to exert its pharmacological effects primarily through the antagonism of the serotonin 5-HT₃ receptor. This receptor is a ligand-gated ion channel, and its activation by serotonin (5-hydroxytryptamine) is a key step in the signaling cascade that leads to nausea and vomiting, particularly in the context of chemotherapy and radiotherapy.

Chemotherapeutic agents can cause damage to enterochromaffin cells in the gastrointestinal tract, leading to a significant release of serotonin. This released serotonin then binds to 5-HT₃ receptors on vagal afferent nerves, initiating a signal that is transmitted to the chemoreceptor trigger zone (CTZ) and the solitary tract nucleus in the brainstem, ultimately triggering the emetic reflex.

7-Hydroxygranisetron hydrochloride, by competitively blocking these 5-HT₃ receptors, prevents the binding of serotonin and thereby inhibits the initiation of this signaling cascade.





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References

- 1. Simultaneous determination of granisetron and its 7-hydroxy metabolite in human plasma by reversed-phase high-performance liquid chromatography utilizing fluorescence and electrochemical detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 7-Hydroxy Granisetron Hydrochloride | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [7-Hydroxygranisetron Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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